Application Note: UV Spectrophotometry for the Quantification of Centhaquine Citrate in Solution

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Centhaquine citrate*
CAS No.:	*1480809-77-5*
Cat. No.:	*B10860230*

Get Quote

AN-2025-12-15

Introduction

Centhaquine citrate is a first-in-class resuscitative agent for the treatment of hypovolemic shock.[1] It acts as a selective alpha-2B adrenoceptor agonist, leading to venous constriction and increased venous return to the heart, thereby improving cardiac output and tissue perfusion.[1][2][3][4][5] Accurate and precise quantification of **Centhaquine citrate** in solution is critical for quality control in manufacturing and for various research applications. This application note describes a simple, rapid, and validated UV spectrophotometric method for the quantification of **Centhaquine citrate** in aqueous solutions.

Principle

UV-Visible spectrophotometry is a widely used analytical technique for the quantitative determination of substances that absorb light in the ultraviolet and visible regions of the electromagnetic spectrum. The principle is based on Beer-Lambert's law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species

© 2026 BenchChem. All rights reserved.

and the path length of the light through the solution. This method offers a non-destructive and efficient way to quantify **Centhaquine citrate** by measuring its absorbance at its wavelength of maximum absorbance (λmax).

A study has demonstrated a simple, precise, and accurate UV spectrophotometric method for the determination of **Centhaquine citrate** in bulk and injection dosage forms.[6] The method utilizes distilled water as the solvent, and the λmax for **Centhaquine citrate** has been determined to be 232 nm.[6] The method was validated according to the International Conference on Harmonization (ICH) guidelines.[6]

Quantitative Data Summary

The following tables summarize the key quantitative data for the UV spectrophotometric analysis of **Centhaquine citrate**.

Table 1: Optical Characteristics and Method Parameters

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λmax)	232 nm	[6]
Solvent	Distilled Water	[6]
Linearity Range	5-30 µg/mL	[6]
Correlation Coefficient (r^2)	> 0.999	[6]

Table 2: Method Validation Parameters

© 2026 BenchChem. All rights reserved.

Parameter	Result	Acceptance Criteria (as per ICH)	Reference
Accuracy (% Recovery)	99.67 ± 0.4991 to 100.07 ± 0.5531	98-102%	[6]
Precision (% RSD)			
- Intraday	< 2%	≤ 2%	[6]
- Interday	< 2%	≤ 2%	[6]
Limit of Detection (LOD)	Calculated based on the standard deviation of the response and the slope	Reportable	[6]
Limit of Quantification (LOQ)	Calculated based on the standard deviation of the response and the slope	Reportable	[6]
Specificity	No interference from blank	No interference at λmax	[6]

Experimental Protocols

1. Preparation of Standard Stock Solution (100 µg/mL)

- Accurately weigh 10 mg of **Centhaquine citrate** reference standard.
- Transfer the weighed standard into a 100 mL volumetric flask.
- Add approximately 50 mL of distilled water and sonicate for 5 minutes to dissolve the standard completely.
- Make up the volume to 100 mL with distilled water and mix thoroughly.

2. Preparation of Working Standard Solutions

© 2026 BenchChem. All rights reserved.

- From the standard stock solution (100 µg/mL), pipette appropriate volumes into a series of 10 mL volumetric flasks.
- Dilute with distilled water to obtain final concentrations in the range of 5-30 µg/mL (e.g., 5, 10, 15, 20, 25, 30 µg/mL).

3. UV Spectrophotometric Analysis

- Set the UV-Visible spectrophotometer to scan in the range of 200-400 nm.
- Use distilled water as the blank to zero the instrument.
- Scan a 10 µg/mL working standard solution to determine the wavelength of maximum absorbance (λmax). The reported λmax is 232 nm.[6]
- Set the instrument to measure the absorbance at 232 nm.
- Measure the absorbance of each working standard solution in triplicate.

4. Construction of Calibration Curve

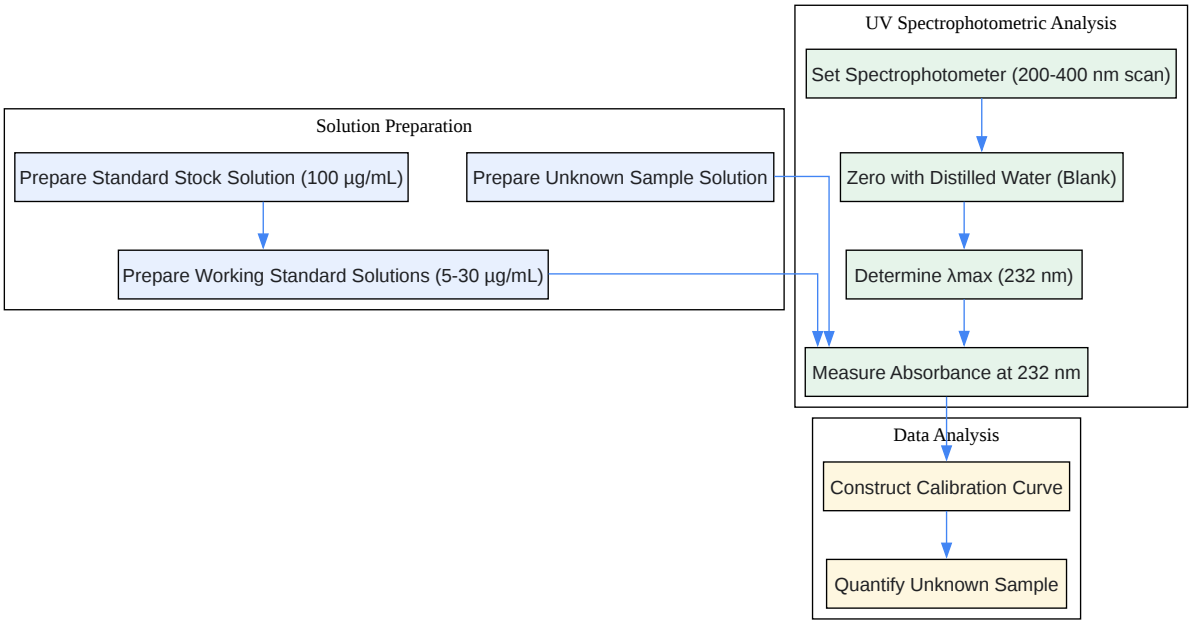
- Plot a graph of absorbance versus concentration (µg/mL).
- Perform a linear regression analysis to determine the equation of the line (y = mx + c) and the correlation coefficient (r^2).

5. Quantification of Unknown Sample

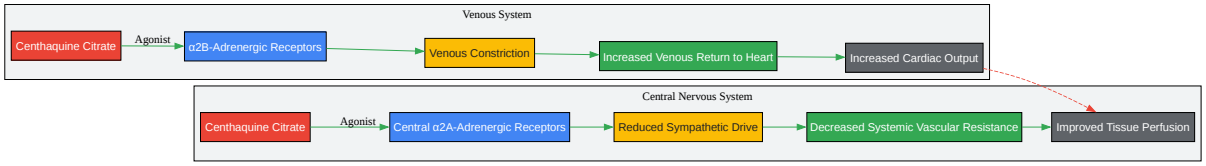
- Prepare the unknown sample solution in distilled water to obtain a theoretical concentration within the linearity range (5-30 µg/mL).
- Measure the absorbance of the unknown sample solution at 232 nm in triplicate.
- Calculate the concentration of **Centhaquine citrate** in the unknown sample using the equation of the calibration curve.

Diagrams

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Portico [access.portico.org]
- 2. Therapeutic Potential of Centhaquine Citrate, a Selective Alpha-2B Adrenoceptor Agonist, in the Management of Circulatory Shock - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. kauveryhospital.com [kauveryhospital.com]
- 5. What is the mechanism of Centhaquine? [synapse.patsnap.com]
- 6. wjpr.s3.ap-south-1.amazonaws.com [wjpr.s3.ap-south-1.amazonaws.com]
- To cite this document: BenchChem. [Application Note: UV Spectrophotometry for the Quantification of Centhaquine Citrate in Solution]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10860230/docs#application-note-uv-spectrophotometry-for-the-quantification-of-centhaquine-citrate-in-solution]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.